

Application Note: Quantification of Tetrabromobisphenol A (TBBPA) in Human Urine Samples

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Compound of Interest

Compound Name: 2,3,4,5-Tetrabromobenzoic acid-
13C6

Cat. No.: B131510

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Introduction

Tetrabromobisphenol A (TBBPA) is one of the most widely used brominated flame retardants, incorporated into a vast array of consumer and industrial products to reduce their flammability. Due to its widespread use and potential for human exposure, there is a growing interest in monitoring TBBPA levels in human populations. Urine is an ideal matrix for biomonitoring due to its non-invasive collection and the ability to obtain large sample volumes.^{[1][2]} In humans, TBBPA is metabolized into more water-soluble forms, primarily glucuronide and sulfate conjugates, which are then excreted in the urine.^{[3][4][5][6]} Therefore, accurate assessment of TBBPA exposure requires the quantification of both the parent compound (free TBBPA) and its conjugated metabolites.

This application note provides a detailed protocol for the quantification of total TBBPA in human urine samples using enzymatic hydrolysis followed by solid-phase extraction (SPE) and analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This method is intended for researchers, scientists, and drug development professionals involved in biomonitoring and toxicological studies.

Quantitative Data Summary

The following table summarizes quantitative data for the analysis of TBBPA and its metabolites in human urine from various studies. These values can serve as a reference for expected concentration ranges and analytical performance.

Parameter	Value	Matrix	Analytical Method	Reference
Concentration Range (Total TBBPA conjugates)	0.19–127.24 µg/g creatinine	Human Urine	SPE-LC-MS/MS	[2][3][4]
Geometric Mean Concentration (Free TBBPA)	0.19 µg/g creatinine	Human Urine	SPE-GC-MS/MS	
Concentration in Chengdu, China	1.15 µg/L	Human Urine	SPE-UPLC-MS/MS	[1][2]
Concentration in Nantong, China	0.633 µg/L	Human Urine	SPE-UPLC-MS/MS	[1][2]
Concentration in Shehong, China	0.0793 µg/L	Human Urine	SPE-UPLC-MS/MS	[1][2]
Limit of Detection (LOD) in Rat Urine	0.0025 µg/mL	Rat Urine	LC-MS/MS	[7]
Linearity Range in Rat Urine	0.01–5 µg/mL	Rat Urine	LC-MS/MS	[7]

Experimental Workflow

The overall experimental workflow for the quantification of TBBPA in human urine is depicted below. This process involves sample collection and storage, enzymatic deconjugation to convert TBBPA conjugates to free TBBPA, solid-phase extraction for sample cleanup and concentration, and finally, instrumental analysis by LC-MS/MS.



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